

### Delving into Delta-2-Ceftazidime: A Technical Overview

Author: BenchChem Technical Support Team. Date: November 2025

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth examination of **delta-2-ceftazidime**, a critical impurity and degradation product of the third-generation cephalosporin antibiotic, ceftazidime. Understanding the formation, identification, and quantification of this inactive isomer is paramount for ensuring the quality, safety, and efficacy of ceftazidime-based therapeutics.

### **Core Chemical and Physical Properties**

**Delta-2-ceftazidime**, systematically named (6R,7R)-7-[[(2Z)-2-(2-amino-1,3-thiazol-4-yl)-2-(2-carboxypropan-2-yloxyimino)acetyl]amino]-8-oxo-3-(pyridin-1-ium-1-ylmethyl)-5-thia-1-azabicyclo[4.2.0]oct-3-ene-2-carboxylate, is distinguished from its parent compound by the position of the double bond within the cephem nucleus.[1] This structural shift renders the molecule antibacterially inactive.[1]

| Identifier        | Value   | Source       |
|-------------------|---|--------------|
| CAS Number        | 1000980-60-8                                    | [1][2][3][4] |
| Molecular Formula | C22H22N6O7S2                                    | [1][2][3][4] |
| Molecular Weight  | 546.58 g/mol                                    | [1][3][5][6] |
| Synonyms          | Δ-2-Ceftazidime, Ceftazidime<br>Impurity A (EP) | [1][6]       |



## Isomerization and Degradation Pathway of Ceftazidime

The formation of **delta-2-ceftazidime** is a primary degradation pathway for ceftazidime.[1] This isomerization involves the migration of the double bond from the delta-3 to the delta-2 position within the dihydrothiazine ring of the cephalosporin core.[1] This process can be influenced by several factors, including pH, temperature, and light.[1][7] Notably, base-catalyzed conditions can significantly accelerate this transformation.[1]

Beyond isomerization, the degradation of ceftazidime can also lead to the formation of other products, such as pyridine, and can involve the opening of the  $\beta$ -lactam ring.[4][8][9][10]

Figure 1: Ceftazidime Degradation Pathway

#### **Quantitative Analysis of Ceftazidime Stability**

The stability of ceftazidime is a critical factor, with degradation leading to a loss of potency and the formation of impurities like **delta-2-ceftazidime**. The tables below summarize stability data under various stress conditions.

Table 1: Thermal and Photolytic Degradation of Reconstituted Ceftazidime Solutions

| Stress Condition          | Duration | Degradation (%) | Reference |
|---------------------------|----------|-----------------|-----------|
| Heating at 45°C           | 24 hours | ~85%            | [7]       |
| UV & Visible<br>Radiation | 24 hours | ~85%            | [1]       |

Table 2: Stability of Ceftazidime in Aqueous Solution at Various Temperatures

| Temperature | Concentration        | Duration | Stability                  | Reference |
|-------------|----------------------|----------|----------------------------|-----------|
| ≤ 25°C      | 4% - 12%<br>(wt/vol) | 24 hours | >90%                       | [10]      |
| 40°C        | 12%                  | 70 hours | Significant<br>degradation | [10]      |



# **Experimental Protocols**Protocol 1: HPLC Method for the Determination of

## Ceftazidime and its Impurities High-Performance Liquid Chromatography (HPLC) is the standard method for the separa

High-Performance Liquid Chromatography (HPLC) is the standard method for the separation and quantification of ceftazidime and its related substances, including **delta-2-ceftazidime**.[2]

- Chromatographic System:
  - Column: Alltima C18 (250 mm x 4.6 mm, 5 μm)[2][3] or equivalent.
  - Mobile Phase: A gradient elution using Acetonitrile and a phosphate buffer (e.g., 22.6 g/L aqueous solution of ammonium dihydrogen phosphate, adjusted to pH 3.9 with phosphoric acid).[2][3]
  - Flow Rate: 1.3 mL/min.[2][3]
  - Column Temperature: 35°C.[2][3]
  - Detection: UV spectrophotometry at 255 nm.[2][3]
- Sample Preparation:
  - Accurately weigh and dissolve the ceftazidime sample in the mobile phase or a suitable diluent to achieve a known concentration.
  - Filter the sample solution through a 0.45 μm filter before injection.
- Analysis:
  - Inject the prepared sample into the HPLC system.
  - Record the chromatogram and identify the peaks corresponding to ceftazidime and delta-2-ceftazidime based on their retention times, which should be established using reference standards.



 Quantify the amount of delta-2-ceftazidime by comparing its peak area to that of a reference standard of known concentration.

#### Figure 2: HPLC Analysis Workflow

#### **Protocol 2: Stress Testing for Ceftazidime Degradation**

To evaluate the stability of ceftazidime and the formation of **delta-2-ceftazidime**, stress testing can be performed.

- Materials:
  - Ceftazidime bulk drug or formulated product.
  - Aqueous solutions of varying pH (e.g., acidic, neutral, and basic buffers).[4]
  - Temperature-controlled chambers.
  - UV and visible light sources.
- Procedure:
  - Prepare solutions of ceftazidime in the different aqueous media.
  - Expose the solutions to various stress conditions:
    - Thermal Stress: Incubate solutions at elevated temperatures (e.g., 45°C, 50°C) for defined time periods.[1][7]
    - Photolytic Stress: Expose solutions to controlled UV and visible light.[1][7]
    - pH Stress: Maintain solutions at different pH values (e.g., acidic, neutral, basic) at a constant temperature.[4]
  - At specified time intervals, withdraw aliquots of the stressed solutions.
  - Analyze the aliquots using the validated HPLC method described in Protocol 1 to determine the remaining concentration of ceftazidime and the concentration of delta-2ceftazidime and other degradation products.



- Data Analysis:
  - Plot the concentration of ceftazidime and delta-2-ceftazidime as a function of time for each stress condition.
  - Determine the degradation kinetics and the rate of formation of delta-2-ceftazidime.

#### **Synthesis of Ceftazidime Impurities**

While a specific, detailed synthesis protocol for **delta-2-ceftazidime** is not readily available in the cited literature, the synthesis of related impurities can provide insight into the general approach. For instance, a methyl ester impurity of ceftazidime has been synthesized by reacting ceftazidime with diazomethane in dimethylsulfoxide.[11] The synthesized impurity is then isolated and purified using preparative HPLC.[11] This general principle of chemical modification of the parent drug followed by purification can be adapted for the synthesis of other impurities for use as analytical standards.

#### Conclusion

A thorough understanding of **delta-2-ceftazidime** is essential for any professional involved in the development, manufacturing, and quality control of ceftazidime products. Its formation as a degradation product necessitates the use of robust, stability-indicating analytical methods to ensure that the final drug product meets the required purity and potency specifications. The information and protocols provided in this guide serve as a valuable resource for navigating the challenges associated with this critical impurity.

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- To cite this document: BenchChem. [Delving into Delta-2-Ceftazidime: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b193858#delta-2-ceftazidime-cas-number-and-molecular-formula]

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